

# An In-depth Technical Guide to Bromo-PEG2-bromide: Properties, Applications, and Protocols

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## Compound of Interest

Compound Name: Bromo-PEG2-bromide

Cat. No.: B1667888

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Bromo-PEG2-bromide**, a homobifunctional crosslinking reagent. It details its chemical and physical properties, core applications in bioconjugation and Proteolysis Targeting Chimera (PROTAC) synthesis, and provides detailed experimental protocols for its use.

## Core Properties of Bromo-PEG2-bromide

**Bromo-PEG2-bromide** is a polyethylene glycol (PEG) based linker featuring two terminal bromide groups. The bromide serves as an efficient leaving group in nucleophilic substitution reactions, while the hydrophilic PEG spacer enhances the aqueous solubility of the molecule it is incorporated into.<sup>[1][2]</sup>

Property	Value	Reference(s)
CAS Number	31255-10-4	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> Br <sub>2</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	~276 g/mol (275.97)	[2][3]
Synonym	1,2-bis(2-bromoethoxy)ethane	[2]
Appearance	Liquid, Colorless to light yellow	[3]
Purity	≥98%	[1][2]
Solubility	Soluble in Dimethyl sulfoxide (DMSO) and Dimethylformamide (DMF)	[2][3]
Storage Conditions	-20°C for long-term storage	[1][2][3][4]

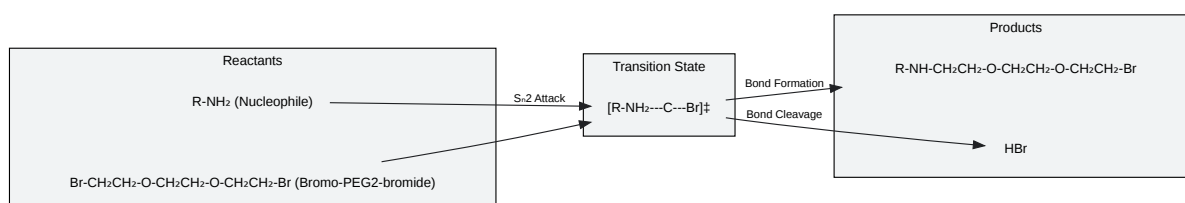
## Core Applications

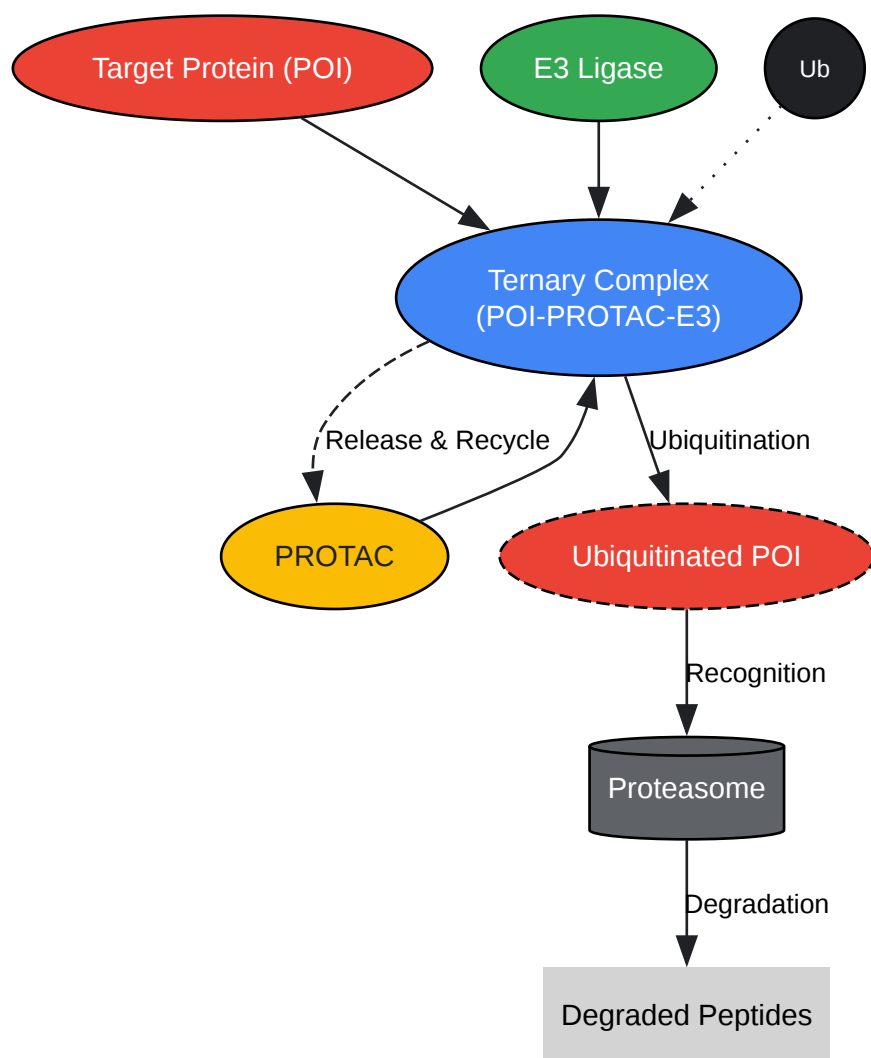
The primary utility of **Bromo-PEG2-bromide** lies in its ability to act as a linker, covalently connecting two molecules. This is particularly relevant in the following areas:

- **Bioconjugation:** It is used to link biomolecules such as proteins, peptides, or oligonucleotides. The bromide groups react readily with nucleophiles like primary amines (e.g., the side chain of lysine) and thiols (e.g., the side chain of cysteine).[5]
- **PROTAC Synthesis:** **Bromo-PEG2-bromide** is employed as a linker in the construction of PROTACs.[3][6] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of that protein by the proteasome.[6][7] The PEG linker is a critical component that dictates the distance and orientation between the two ligands, influencing the efficacy of the resulting PROTAC.[8]
- **Surface Modification:** This linker can be used to functionalize surfaces of materials like nanoparticles to improve their biocompatibility.

## Reaction Mechanism and Experimental Protocols

The reaction of **Bromo-PEG2-bromide** with nucleophiles, such as primary amines or thiols, proceeds via a bimolecular nucleophilic substitution (S<sub>N</sub>2) mechanism. In this reaction, the nucleophile attacks the carbon atom attached to the bromine, displacing the bromide ion and forming a new covalent bond.





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